

# dezapelisib B-cell malignancy research

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## Compound Focus: Dezapelisib

CAS No.: 1262440-25-4

Cat. No.: S525808

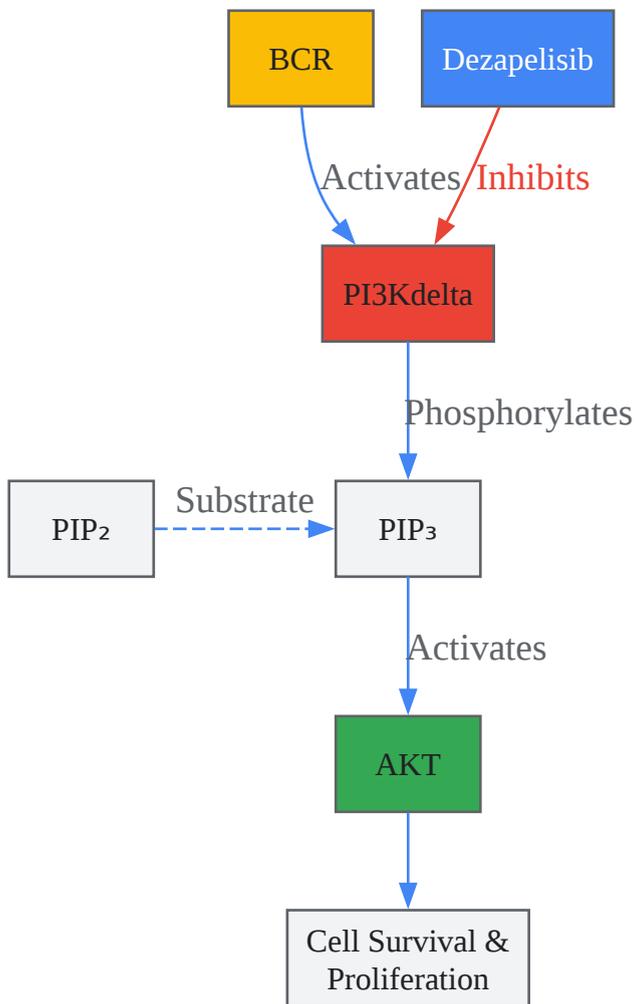
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## Dezapelisib Technical Profile

Parameter	Details
Generic Name	Dezapelisib [1]
Code Name	INCB040093; INCB-040093 [1]
Modality	Small Molecule [1]
Mechanism of Action	Phosphoinositide-3-kinase (PI3K) inhibitor; specifically targets the p110 $\delta$ catalytic subunit (encoded by <i>PIK3CD</i> ) [1]
Chemical Formula	C~20~H~16~FN~7~OS [1]
Molecular Weight	421.45 g/mol [1]
Status	Investigational [1]
Relevant Clinical Trials	NCT02456675: Investigated as monotherapy and combined with itacitinib (INCB039110) in Relapsed/Refractory Hodgkin Lymphoma and B-cell Malignancy [1]

## PI3K $\delta$ Inhibition in B-cell Malignancies: Mechanistic Rationale

**Dezapelisib** targets PI3K $\delta$ , an isoform highly expressed in lymphocytes, making it a key target in hematologic cancers [2]. The diagram below illustrates the core signaling pathway and therapeutic target.



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Diagram of PI3K $\delta$  signaling in B-cells and **Dezapelisib** mechanism. **Dezapelisib** inhibits PI3K $\delta$ , blocking downstream AKT activation and cell survival signals [1] [3] [2].

## Guide to Accessing Experimental Data & Protocols

Specific experimental protocols for **Dezapelisib** are not detailed in the public search results I obtained. However, the following approaches are standard for researchers seeking this level of technical detail:

- **ClinicalTrials.gov**: Search for **NCT02456675**, the identified clinical trial for **Dezapelisib**. Study records may contain protocol outlines, eligibility criteria, and outcome measures.
- **Scientific Publications**: Search PubMed and other academic databases for peer-reviewed articles on "INCB040093" or "**Dezapelisib**." Full-text papers typically include detailed *Materials and Methods* sections.
- **Conference Abstracts**: Investigate hematology/oncology conference proceedings (e.g., ASH, ASCO) for presented data on **Dezapelisib**, which often include summaries of methodology.

## Future Directions in PI3K Inhibitor Research

Research is moving towards developing next-generation PI3K inhibitors with improved efficacy and safety profiles. Key strategies include [3] [4] [2]:

- **Novel Agents**: Developing inhibitors with different isoform selectivity (e.g., PI3K $\gamma/\delta$  dual inhibitors) or novel mechanisms like PROteolysis TArgeting Chimeras (PROTACs).
- **Combination Therapies**: Evaluating PI3K inhibitors in rational combinations with other agents, such as the JAK inhibitor itacitinib in the **Dezapelisib** trial, to overcome resistance and improve outcomes [1].
- **Managing Toxicity**: Optimizing dosing schedules and managing adverse effects (e.g., immune-mediated toxicities) remain a primary focus to improve the therapeutic window.

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## References

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